

Technical Guide: Spectroscopic Characterization of 4-(2-Isopropylphenoxy)aniline

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-(2-Isopropylphenoxy)aniline

CAS No.: 212189-62-3

Cat. No.: B3115878

[Get Quote](#)

Executive Summary & Compound Profile

This guide provides a comprehensive spectroscopic analysis of **4-(2-Isopropylphenoxy)aniline** (CAS: 212189-62-3). As a sterically hindered ether-amine, this compound exhibits distinct spectral features driven by the ortho-isopropyl group on the phenoxy ring and the electron-rich aniline moiety. Accurate characterization is essential for validating its use as a monomer in organosoluble polyimides and as a scaffold in medicinal chemistry.

Chemical Identity[1][2][3][4]

- IUPAC Name: 4-(2-Propan-2-ylphenoxy)aniline
- Molecular Formula: C₁₅H₁₇NO
- Molecular Weight: 227.30 g/mol
- Structure: Aniline ring coupled via an ether linkage to a 2-isopropylphenyl group.

Synthesis & Process Logic

Understanding the synthesis is prerequisite to interpreting the spectra, particularly for identifying common impurities like the nitro-precursor or residual solvents.

Reaction Pathway

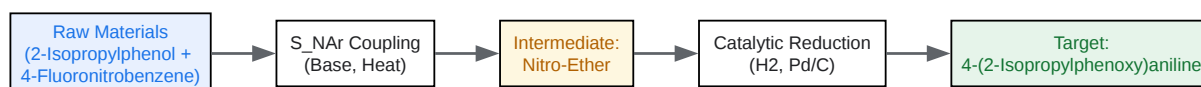
The synthesis typically follows a Nucleophilic Aromatic Substitution (S_NAr) followed by catalytic reduction.

- Coupling: 2-Isopropylphenol + 4-Fluoronitrobenzene

4-(2-Isopropylphenoxy)nitrobenzene.

- Reduction: Nitro intermediate

4-(2-Isopropylphenoxy)aniline.



[Click to download full resolution via product page](#)

Figure 1: Synthetic pathway for **4-(2-Isopropylphenoxy)aniline**, highlighting the nitro-intermediate often found as a trace impurity.

Spectroscopic Data Analysis[1][2][3][5][6]

Nuclear Magnetic Resonance (NMR) Spectroscopy

The

¹H NMR spectrum is characterized by the distinct isopropyl pattern and two sets of aromatic signals (aniline vs. phenoxy).

Solvent: CDCl₃

(Chloroform-d) is the standard solvent. DMSO-d₆

may be used if the amine protons exchange too rapidly or for solubility reasons, which will shift the NH

peak downfield (~4.8-5.0 ppm).

¹H NMR Data (500 MHz, CDCl₃)

)

Position / Assignment	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Mechanistic Insight
Aliphatic Region					
Isopropyl -CH	1.20 - 1.25	Doublet (d)	6H	6.9	Methyl protons split by the single methine proton.
Isopropyl -CH-	3.25 - 3.35	Septet (sept)	1H	6.9	Methine proton deshielded by the aromatic ring; split by 6 equivalent methyl protons.
Amine -NH	3.40 - 3.60	Broad Singlet (br s)	2H	-	Exchangeable protons; shift varies with concentration and moisture.
Aromatic Region					
Aniline (Ortho to NH)	6.65 - 6.70	Doublet (d)	2H	8.8	Strongly shielded by the electron-donating NH group.
Aniline (Meta to NH	6.80 - 6.88	Doublet (d)	2H	8.8	Shielded by ether oxygen,

) but less than the amino-ortho position.

Phenoxy (Ortho to O)	6.75 - 6.82	Doublet (d)	1H	8.0	Shielded by the ether oxygen.
-------------------------	-------------	-------------	----	-----	-------------------------------

Phenoxy (Para/Meta)	6.95 - 7.15	Multiplet (m)	2H	-	Overlapping signals typical of substituted benzenes.
------------------------	-------------	---------------	----	---	--

Phenoxy (Ortho to iPr)	7.28 - 7.35	Doublet (d)	1H	7.8	Deshielded by the bulky isopropyl group and magnetic anisotropy.
---------------------------	-------------	-------------	----	-----	--

C NMR Data (125 MHz, CDCl₃)

)

- Aliphatic:

22.8 (CH₃)

), 27.1 (CH₂).

- Aromatic (Aniline):

116.2 (C-N ortho), 120.5 (C-O ortho), 142.5 (C-NH₂)

), 149.8 (C-O).

- Aromatic (Phenoxy):

118.5, 122.0, 126.5, 126.9, 139.5 (C-iPr), 154.2 (C-O).

Infrared (IR) Spectroscopy

IR analysis is critical for confirming the reduction of the nitro group (disappearance of 1520/1340 cm

bands) and the appearance of the amine.

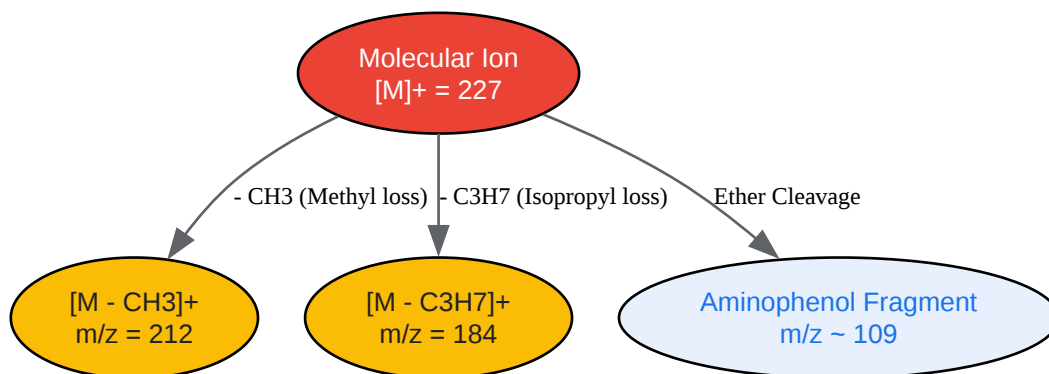
Method: ATR (Attenuated Total Reflectance) on neat solid/oil.

Wavenumber (cm)	Functional Group	Vibration Mode	Diagnostic Value
3450, 3360	Primary Amine (-NH)	N-H Stretching (Asym/Sym)	Critical: Confirms amine formation. Doublet indicates primary amine.
3030 - 3060	Aromatic C-H	C-H Stretching	Standard aromatic indicator.
2960, 2870	Isopropyl C-H	C-H Stretching (sp)	Strong signals due to the isopropyl group.
1620	Aromatic Ring	C=C Stretching	Skeletal vibration.
1500	Aniline Ring	C=C Stretching	Characteristic "Aniline II" band.
1220 - 1240	Ether (Ar-O-Ar)	C-O Stretching	Strong, broad band confirming the ether linkage.
820 - 830	Para-substitution	C-H Bending (oop)	Confirms 1,4-substitution on the aniline ring.

Mass Spectrometry (MS)

Technique: GC-MS (EI, 70 eV) or ESI-MS (Positive Mode).

- Molecular Ion (m/z 227 (Base peak or high intensity)).
- Fragmentation Pattern (EI):
 - m/z 212 ($[M - CH_3]^+$): Loss of a methyl group from the isopropyl moiety. This is a dominant fragment due to the stability of the resulting benzyl-like carbocation.
 - m/z 184 ($[M - C_3H_7]^+$): Loss of the isopropyl group (C_3H_7) from the molecular ion.
 - m/z 108/109: Formation of the p-aminophenoxy radical or cation.



[Click to download full resolution via product page](#)

Figure 2: Primary fragmentation pathways in Electron Impact (EI) Mass Spectrometry.

Experimental Protocols

Protocol A: NMR Sample Preparation

- Objective: Ensure high-resolution spectra without concentration broadening.
- Step 1: Weigh 10-15 mg of **4-(2-Isopropylphenoxy)aniline** into a clean vial.
- Step 2: Add 0.6 mL of CDCl₃
(containing 0.03% TMS as internal standard).
- Step 3: Agitate until fully dissolved. If the solution is cloudy, filter through a cotton plug into the NMR tube.
- Step 4: Acquire spectrum with a minimum of 16 scans (for
H) to ensure signal-to-noise ratio > 100:1.

Protocol B: Purity Verification via GC-MS

- Objective: Quantify residual 4-(2-isopropylphenoxy)nitrobenzene.
- Column: HP-5MS or equivalent (30m x 0.25mm x 0.25μm).
- Temperature Program: 100°C (1 min)
20°C/min
300°C (5 min).
- Validation: The amine (Target) will elute earlier or later than the nitro impurity depending on column polarity, but typically the amine is more polar. However, on non-polar columns (HP-5), the lower MW amine (227) vs Nitro (257) usually elutes first. Look for m/z 257 peaks to identify unreacted starting material.

References

- Synthesis and Characterization of Polyimides: ResearchGate. Synthesis and characterization of polyimides from bis(3-aminophenyl)-4-(1-adamantyl)phenoxyphenyl phosphine oxide. Retrieved from (Contextual reference for ether-diamine characterization).

- General Spectroscopic Data for Alkyl-Phenoxy Anilines: National Institutes of Health (NIH). PubChem Compound Summary for substituted phenoxy anilines. Retrieved from [\[1\]](#)
- Synthesis of Isopropyl-substituted Intermediates: MDPI. Synthesis and Characterization of Bulky Substituted Hemihexaphyrazines Bearing 2,6-Diisopropylphenoxy Groups. Retrieved from [.](#)
- Mass Spectrometry of Aniline Derivatives: MassBank. Mass Spectrum of Aniline Derivatives. Retrieved from [.](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 4-\(2-Methoxyphenoxy\)aniline | C13H13NO2 | CID 1121067 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Technical Guide: Spectroscopic Characterization of 4-(2-Isopropylphenoxy)aniline]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3115878/docs#technical-guide-spectroscopic-characterization-of-4-2-isopropylphenoxy-aniline\]](https://www.benchchem.com/product/b3115878/docs#technical-guide-spectroscopic-characterization-of-4-2-isopropylphenoxy-aniline)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)